

L-4-Methoxymandelic acid CAS number and molecular weight

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Compound of Interest

Compound Name: *L-4-Methoxymandelic acid*

Cat. No.: *B1311138*

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L-4-Methoxymandelic Acid: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **L-4-Methoxymandelic acid**, a derivative of mandelic acid. This document consolidates key chemical data, synthesis methodologies, and analytical procedures. While specific research on the L-isomer is limited, this guide also explores the broader context of 4-methoxymandelic acid and related compounds to inform future research and development.

Core Chemical Data

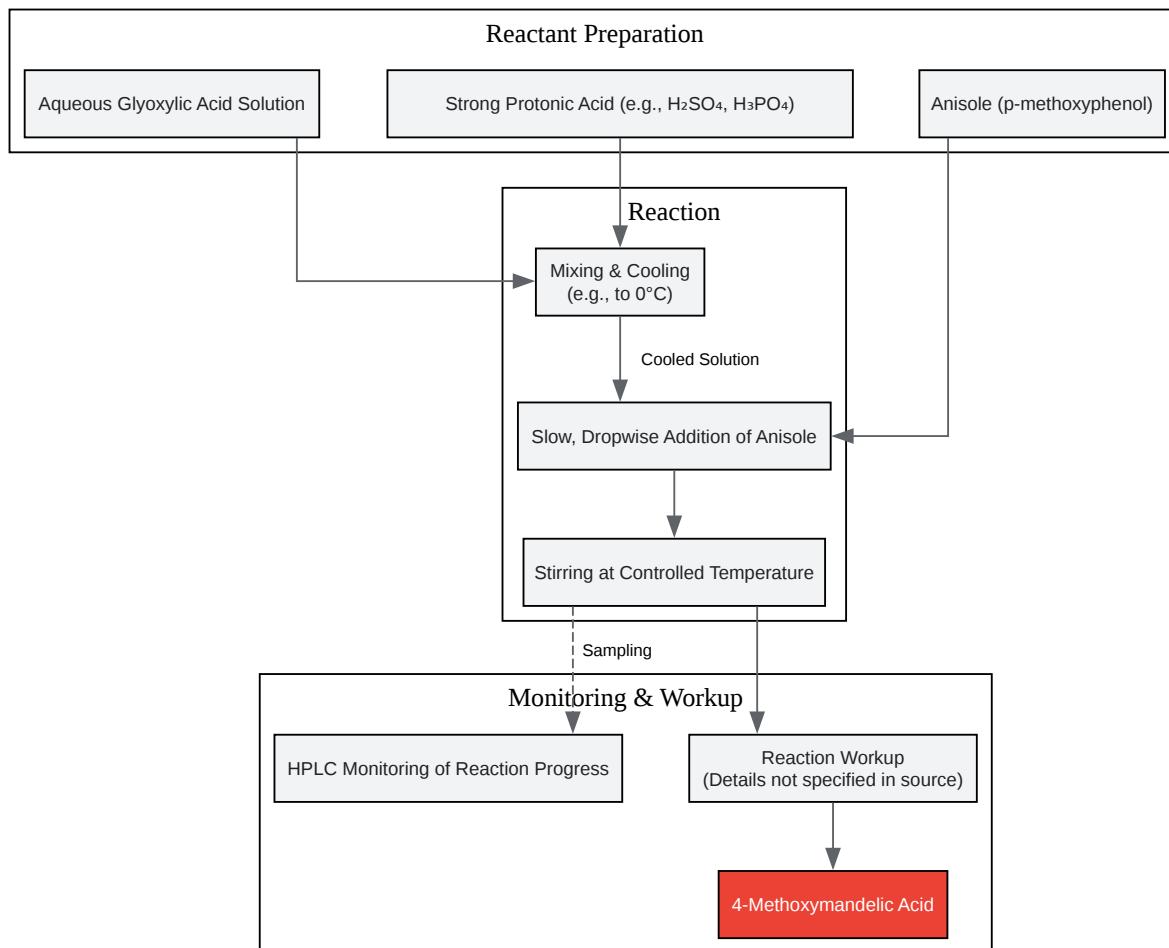
L-4-Methoxymandelic acid is a fine chemical intermediate with potential applications in various fields of chemical synthesis.^{[1][2]} The fundamental properties of this compound are summarized below.

Property	Value	Source
CAS Number	75172-66-6	[3] [4]
Molecular Formula	C ₉ H ₁₀ O ₄	[4] [5]
Molecular Weight	182.17 g/mol	[4] [6]
Appearance	White to off-white crystalline solid (for related compound o-Methoxymandelic acid)	[1]
Solubility	Soluble in polar solvents like water and alcohols (for related compound o-Methoxymandelic acid)	[1]

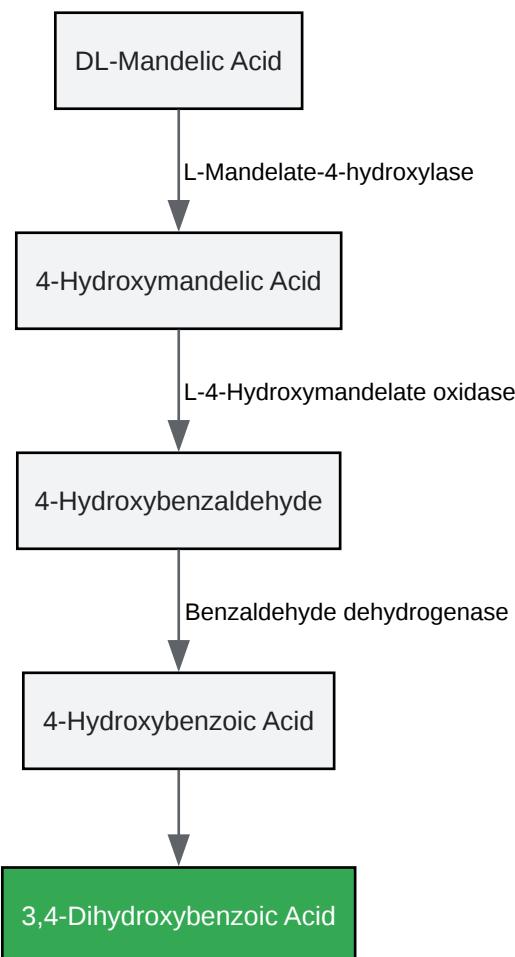
Synthesis and Production

The synthesis of 4-methoxymandelic acid typically involves the reaction of anisole with an aqueous solution of glyoxylic acid. This process is catalyzed by a protonic acid, and the addition of a secondary solvent can improve selectivity and yield. This method is advantageous due to its simplicity, safety, and the use of low-cost, less hazardous raw materials.[\[3\]](#)

A general workflow for the synthesis is outlined below. The process involves the controlled addition of anisole to a cooled solution of glyoxylic acid and a strong protonic acid, followed by a stirring reaction at a controlled temperature. High-Performance Liquid Chromatography (HPLC) is often used to monitor the reaction's progress.[\[3\]](#)



Mandelic Acid Degradation Pathway in *Pseudomonas convexa*



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